

Amythiamicin B: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Amythiamicin B*

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Abstract

Amythiamicin B is a member of the thiopeptide class of antibiotics, known for their potent activity against Gram-positive bacteria. This document provides a detailed technical overview of the chemical structure and stereochemistry of **Amythiamicin B**. The structural elucidation, accomplished through a combination of chemical degradation and advanced spectroscopic techniques, is detailed, alongside key quantitative data. Furthermore, this guide presents the complex chemical architecture of **Amythiamicin B**, including the stereochemical assignments of its constituent amino acid residues, in a clear and accessible format to support ongoing research and development efforts in the field of antibiotic drug discovery.

Chemical Structure and Properties

Amythiamicin B is a macrocyclic peptide antibiotic characterized by a highly modified and cross-linked framework. The core structure is comprised of multiple thiazole rings, a substituted pyridine, and a unique seryl-prolyl dipeptide side chain. The systematic IUPAC name for **Amythiamicin B** is N-((S)-1-((R)-2-carbamoylpyrrolidin-1-yl)-3-hydroxy-1-oxopropan-2-yl)-2-((12Z,22Z,42Z,82Z,122Z,7R,11R,18R)-11,18-diisopropyl-85-methyl-7-(2-(methylamino)-2-oxoethyl)-5,9,13,16-tetraoxo-6,10,14,17-tetraaza-1(4,2),2,4,8,12(2,4)-pentathiazola-3(2,3)-piperidinacyclooctadecaphane-36-yl)thiazole-4-carboxamide.[1]

The chemical and physical properties of **Amythiamicin B** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₅₀ H ₅₃ N ₁₅ O ₉ S ₆	[1]
Molecular Weight	1200.43 g/mol	[1]
Exact Mass	1199.2475	[1]
Elemental Analysis	C, 50.03%; H, 4.45%; N, 17.50%; O, 11.99%; S, 16.02%	[1]

Stereochemistry

The complex structure of **Amythiamicin B** contains multiple chiral centers, the precise stereochemical configuration of which is crucial for its biological activity. The stereochemistry of the amino acid components was determined to be L for both serine and proline residues through chiral High-Performance Liquid Chromatography (HPLC) analysis of the acid hydrolysate.[2] The stereochemical configurations at other chiral centers within the macrocycle have been defined through total synthesis and extensive 2D NMR studies, as reflected in the IUPAC name.

Structural Elucidation

The definitive structure of **Amythiamicin B** was elucidated through a combination of chemical and spectroscopic methods.

Experimental Protocols

Acid Hydrolysis and Amino Acid Analysis: The constituent amino acids of **Amythiamicin B** were identified by complete acid hydrolysis followed by amino acid analysis.

- Protocol: A sample of **Amythiamicin B** was hydrolyzed with 6N HCl at 110°C for 24 hours in a sealed, evacuated tube. The resulting hydrolysate was dried and the amino acid composition was determined using an automated amino acid analyzer.

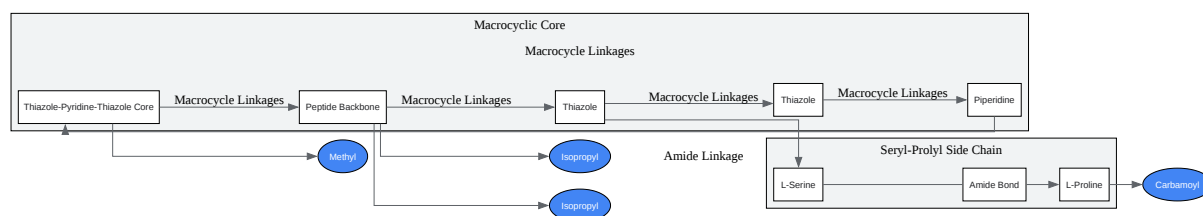
- Chiral HPLC: The stereochemistry of the serine and proline residues was determined by chiral HPLC analysis of the acid hydrolysate after derivatization.[2]

Spectroscopic Analysis: A suite of spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR), was pivotal in assembling the complex macrocyclic structure and the side chain.

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were acquired in a suitable deuterated solvent (e.g., DMSO- d_6 or CD $_3$ CN). Advanced 2D NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), were employed to establish the connectivity of atoms within the molecule. The HMBC experiments were particularly crucial for determining the linkages between the various amino acid and thiazole fragments.

Chemical Structure Diagram

The following diagram illustrates the chemical structure of **Amythiamicin B**, with key stereocenters indicated.



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Caption: Chemical structure overview of **Amythiamicin B**.

Conclusion

This technical guide provides a detailed overview of the chemical structure and stereochemistry of **Amythiamicin B**. The elucidation of its complex architecture, a testament to modern spectroscopic and chemical methods, provides a solid foundation for further research. A thorough understanding of its structure-activity relationships is paramount for the development of new and effective antibiotics based on the thiopeptide scaffold. The information presented

herein is intended to serve as a valuable resource for researchers dedicated to advancing the field of antimicrobial drug discovery.

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